

The Rise of 8-Hydrazinylquinoline Derivatives: A New Contender in Antimicrobial Warfare

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Compound of Interest

Compound Name: 8-Hydrazinylquinoline

Cat. No.: B174681

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A new class of synthetic compounds, **8-hydrazinylquinoline** derivatives, is demonstrating significant promise in the ongoing battle against microbial resistance. Emerging research highlights their potent antimicrobial activity, positioning them as a viable alternative to established but increasingly challenged antimicrobial agents. This guide provides a comparative analysis of the efficacy of these novel compounds against traditional antibiotics, supported by experimental data and detailed methodologies, to inform researchers, scientists, and drug development professionals.

Quantitative Efficacy: A Head-to-Head Comparison

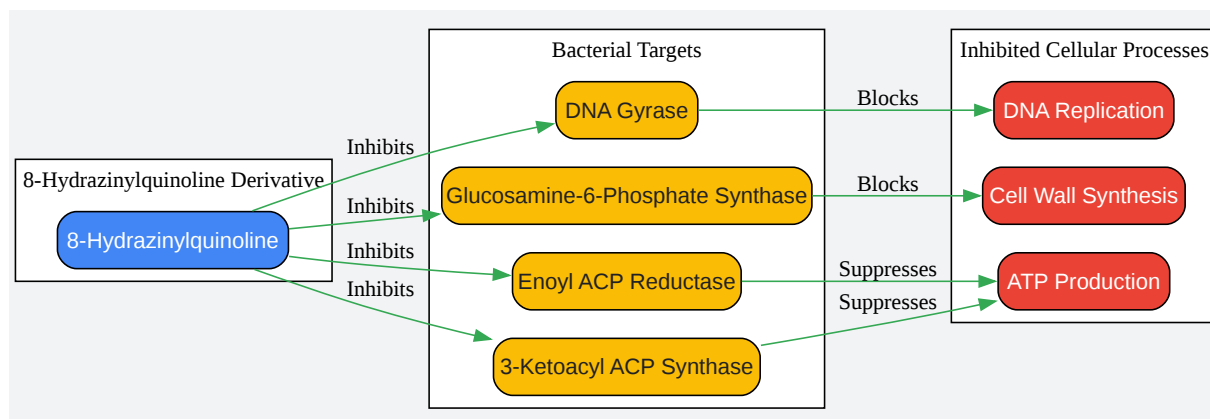
The antimicrobial efficacy of novel **8-hydrazinylquinoline** derivatives has been rigorously evaluated against a panel of pathogenic bacteria and fungi. The primary metric for this comparison is the Minimum Inhibitory Concentration (MIC), which represents the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.^[1] The data presented below summarizes the MIC values of various quinoline derivatives and compares them with established antimicrobial agents.

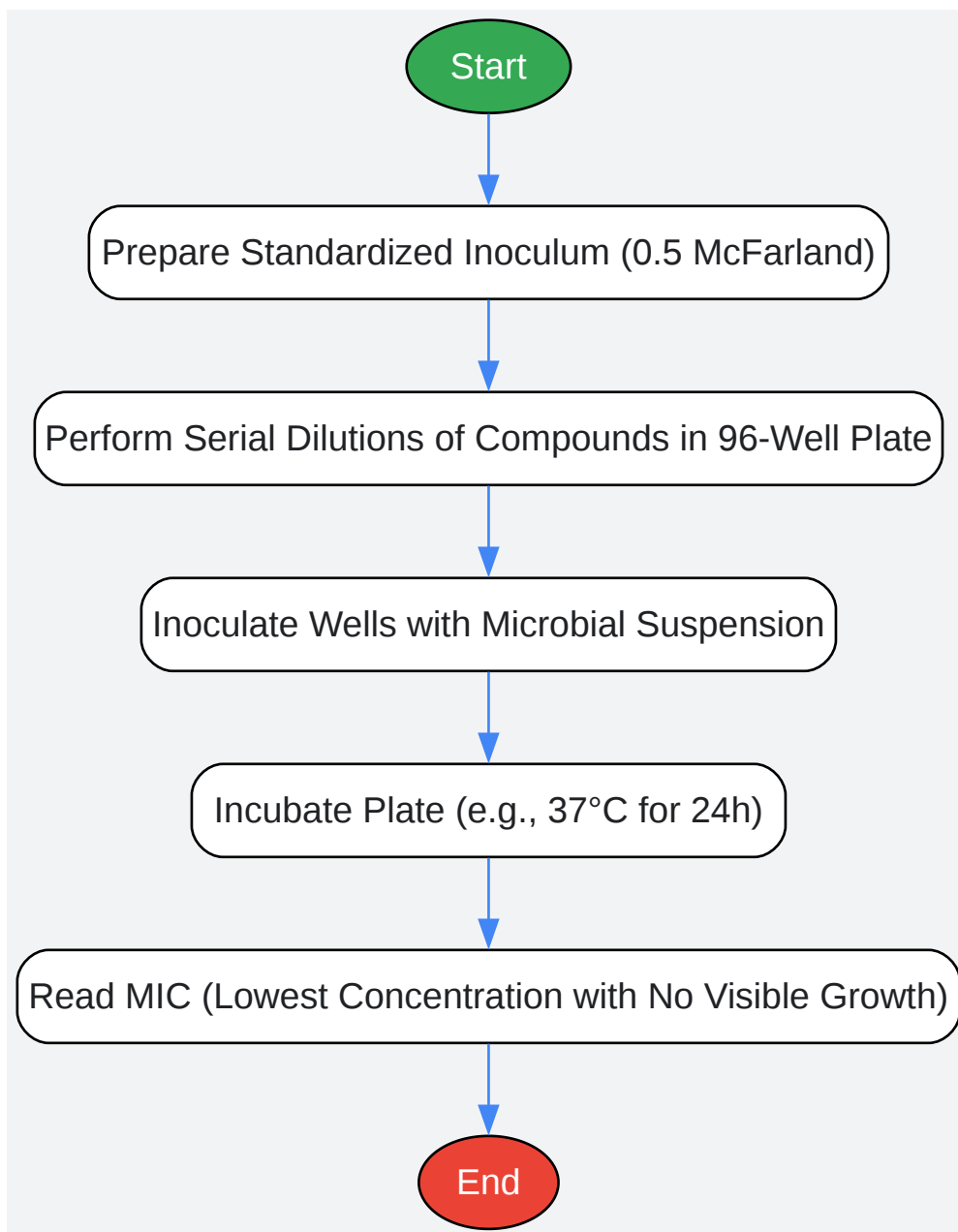
| Microorganism | Gram Stain | 8-Hydrazinylquinoline Derivatives (MIC in µg/mL) | Established Antimicrobial Agents (MIC in µg/mL) | Reference Agent(s) |
|------------------------|---------------|--|---|--------------------|
| Staphylococcus aureus | Gram-positive | 0.97 - 62.5 | 15.62 - 62.5 | Tetracycline |
| Bacillus subtilis | Gram-positive | 0.97 - 31.25 | 15.62 - 31.25 | Tetracycline |
| Escherichia coli | Gram-negative | 1.95 - 15.62 | 0.78 - 3.13 | Norfloxacin |
| Pseudomonas aeruginosa | Gram-negative | 1.95 - 31.25 | 0.78 - 3.13 | Norfloxacin |
| Candida albicans | Fungal | 1.95 - 125 | 12.49 - 88.8 | Amphotericin B |
| Aspergillus niger | Fungal | 3.9 - >125 | 12.49 - 88.8 | Amphotericin B |

Note: The MIC values for **8-hydrazinylquinoline** derivatives are presented as a range, reflecting the activity of different synthesized compounds within this class as reported in various studies.[\[2\]](#)

Unraveling the Mechanism of Action

Quinoline hydrazide/hydrazone derivatives are understood to exert their antimicrobial effects through multiple mechanisms, a factor that may contribute to their potency against resistant strains.[\[3\]](#) A primary target is DNA gyrase, an essential bacterial enzyme involved in DNA replication.[\[4\]](#) By inhibiting this enzyme, these compounds effectively halt bacterial proliferation.[\[4\]](#) Other proposed mechanisms include the inhibition of glucosamine-6-phosphate synthase, which is crucial for bacterial cell wall synthesis, and the disruption of ATP production by targeting enzymes like enoyl ACP reductase and 3-ketoacyl ACP synthase.[\[4\]](#)





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